

Chemical Synthesis and Purification of Aureusidin: Application Notes and Protocols

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Compound of Interest

Compound Name: Aureusidin

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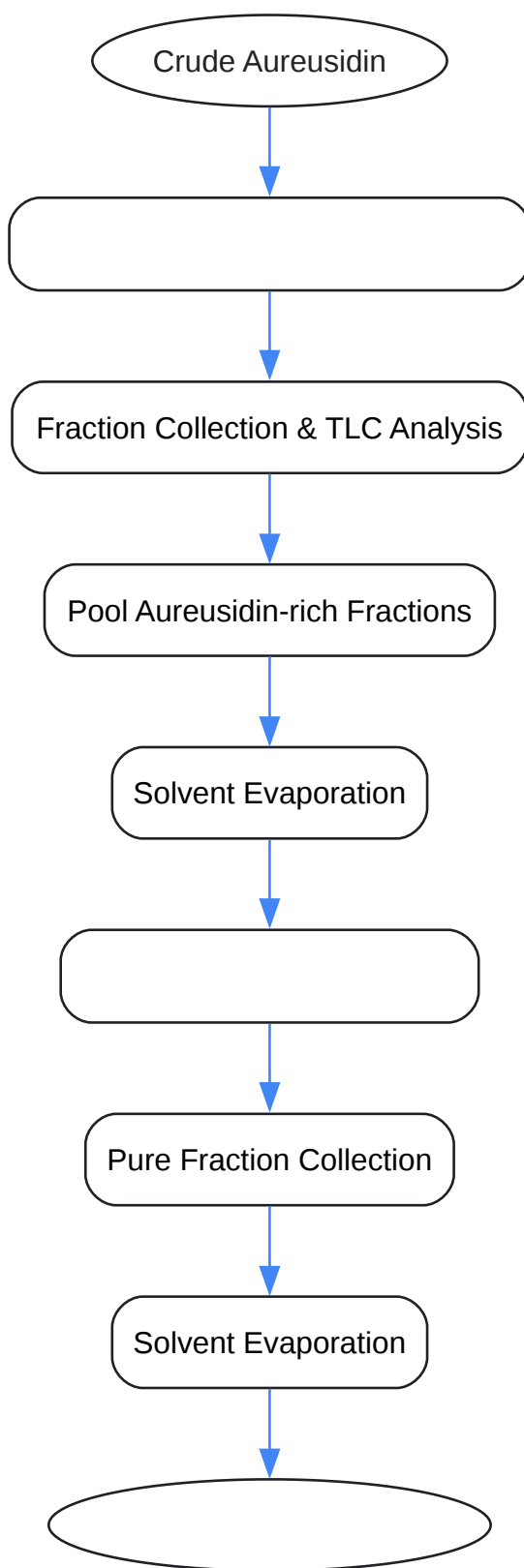
Introduction

Aureusidin is a naturally occurring aurone, a subclass of flavonoids, known for its vibrant yellow pigmentation in various flowers. Beyond its role as a plant pigment, **aureusidin** has garnered significant interest in the biomedical field due to its potential therapeutic properties, including antioxidant, anti-inflammatory, and anticancer activities. This document provides detailed protocols for the chemical synthesis of **aureusidin** via a facile one-pot reaction and its subsequent purification, enabling researchers to obtain high-purity material for further investigation.

Chemical Synthesis of Aureusidin

A convenient and efficient one-pot synthesis of **aureusidin** has been developed, involving the condensation of 4,6-dihydroxybenzofuranone with 3,4-dihydroxybenzaldehyde. This protection-free method offers a straightforward route to this bioactive natural product.^{[1][2]}

Synthesis Reaction Scheme



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References

- 1. Facile, protection-free, one-pot synthesis of aureusidin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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